

Application Note: Acetylation of 2-amino-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Acetamido-5-fluoropyridine

Cat. No.: B564454

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Introduction

2-Amino-5-fluoropyridine is a crucial intermediate in the synthesis of various pharmaceutical compounds, including peptide deformylase inhibitors like LBM415.[1][2][3] The acetylation of the amino group to form N-(5-fluoropyridin-2-yl)acetamide is a common and vital step in the synthetic routes to more complex molecules. This process serves to protect the amino group, modify the compound's electronic properties, or prepare it for subsequent reactions.[4] This document provides a detailed protocol for the N-acetylation of 2-amino-5-fluoropyridine using acetic anhydride.

Reaction Principle

The synthesis involves the nucleophilic attack of the primary amino group of 2-amino-5-fluoropyridine on one of the electrophilic carbonyl carbons of acetic anhydride. This N-acylation reaction proceeds efficiently to yield the corresponding acetamide, with acetic acid as a byproduct. The reaction is typically high-yielding.[5][6]

Chemical Reaction Scheme:

Experimental Protocol

This protocol is based on established methods for the acetylation of aromatic amines.[5][6][7]

Materials and Equipment

- Reagents:
 - 2-amino-5-fluoropyridine ($C_5H_5FN_2$)
 - Acetic anhydride ($(CH_3CO)_2O$)
 - Deionized water
 - Ethyl acetate (for extraction, optional)
 - Saturated sodium bicarbonate solution
 - Anhydrous magnesium sulfate or sodium sulfate
- Equipment:
 - Round-bottom flask (50 mL or 100 mL)
 - Magnetic stirrer and stir bar
 - Heating mantle or oil bath with temperature control
 - Condenser
 - Dropping funnel (optional)
 - Ice bath
 - Büchner funnel and flask for vacuum filtration
 - Standard laboratory glassware (beakers, graduated cylinders)
 - Rotary evaporator
 - Fume hood

Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-amino-5-fluoropyridine in a suitable solvent like ethyl acetate or use acetic anhydride as both reagent and solvent. For this protocol, excess acetic anhydride will be used. Place the flask in a fume hood.
- **Reagent Addition:** Add 2-amino-5-fluoropyridine (e.g., 1.0 eq) to an excess of acetic anhydride (e.g., 3.0-5.0 eq). The reaction can be exothermic, so the temperature should be monitored.^[7]
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 45°C and 60°C.^[5] Stir the mixture at this temperature for 1 to 3 hours. Reaction progress can be monitored using Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** After the reaction is complete, cool the mixture to room temperature and then place it in an ice bath. Slowly and carefully pour the cooled reaction mixture into ice-cold water to quench the excess acetic anhydride.
- **Precipitation:** The solid product, N-(5-fluoropyridin-2-yl)acetamide, should precipitate out of the aqueous solution. Stir the suspension in the ice bath for about 30 minutes to ensure complete precipitation.
- **Filtration:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold deionized water to remove any remaining acetic acid and other water-soluble impurities.
- **Drying:** Dry the collected solid product under vacuum. The product can be further purified by recrystallization if necessary, for instance from ethanol.^[4]

Data Presentation

The following table summarizes the quantitative data for a typical reaction starting with 5.0 grams of 2-amino-5-fluoropyridine.

Parameter	Value	Notes
Reactants		
2-amino-5-fluoropyridine	5.0 g	Molecular Weight: 112.11 g/mol
44.6 mmol (1.0 eq)		
Acetic Anhydride	13.6 mL	Molecular Weight: 102.09 g/mol ; Density: 1.08 g/mL
14.7 g (3.2 eq)	Can serve as both reagent and solvent.[6]	
Product (Theoretical)		
N-(5-fluoropyridin-2-yl)acetamide	6.87 g	Molecular Weight: 154.14 g/mol
Reaction Conditions		
Temperature	45-60 °C	[5][7]
Reaction Time	1 - 3 hours	[5][7]
Yield		
Expected Yield	>90%	Based on similar reactions.[5][7]

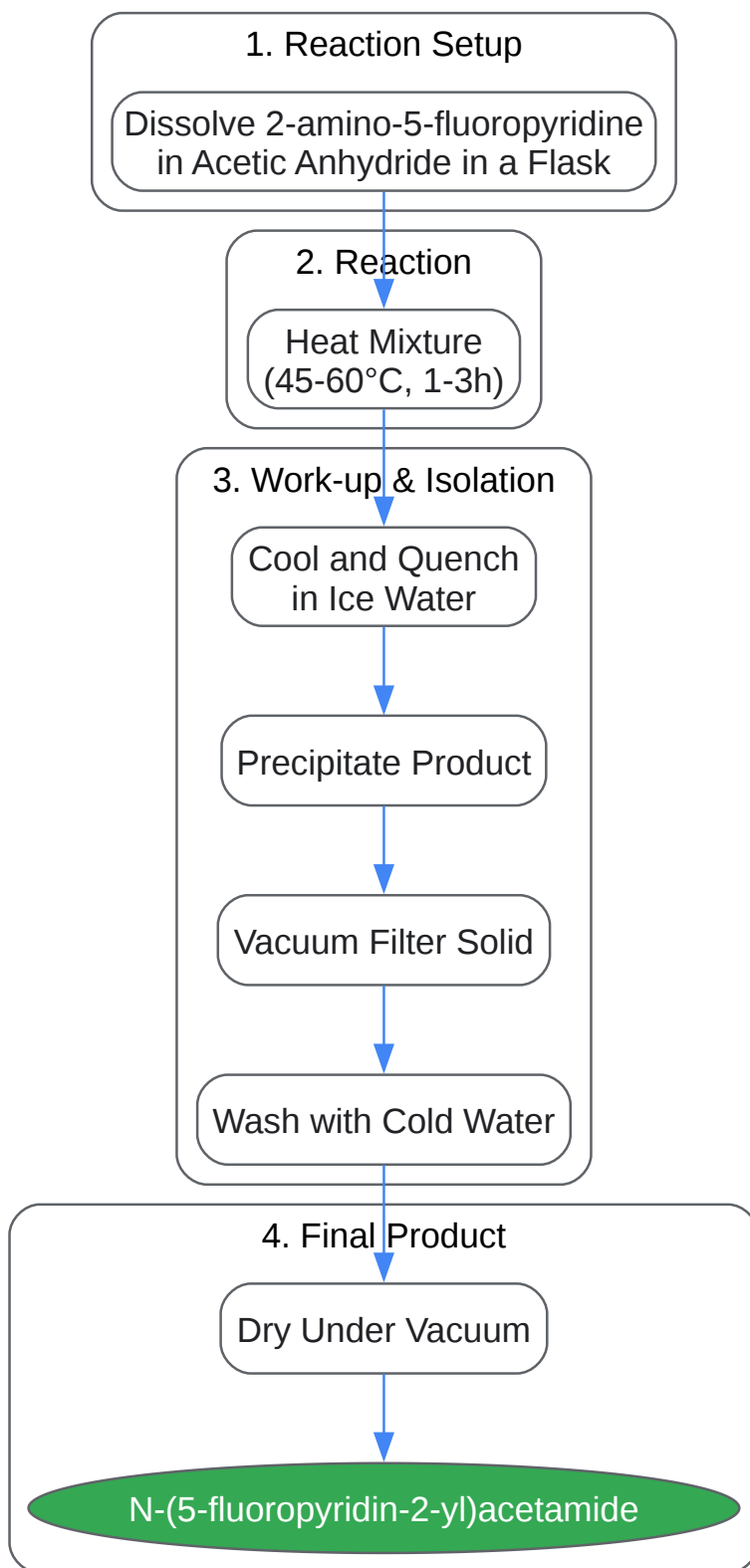
Safety Precautions

- All operations should be performed in a well-ventilated chemical fume hood.[8][9]
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[8][10]
- 2-amino-5-fluoropyridine: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation. Avoid formation of dust and aerosols.[8][11]

- Acetic Anhydride: Corrosive and a lachrymator (causes tearing). Reacts exothermically with water. Handle with extreme care.[\[6\]](#)
- In case of contact, immediately flush skin or eyes with copious amounts of water for at least 15 minutes and seek medical attention.[\[12\]](#) If inhaled, move to fresh air.[\[11\]](#)

Visualization

The following diagram illustrates the general workflow for the acetylation of 2-amino-5-fluoropyridine.



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Caption: Experimental workflow for the synthesis of N-(5-fluoropyridin-2-yl)acetamide.

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